Technical Guide: 4-Bromo-1-fluoro-2-(nitromethyl)benzene

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Compound of Interest

Compound Name:	*4-Bromo-1-fluoro-2-nitromethyl-benzene*
Cat. No.:	*B8066283*

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Part 1: Executive Summary & Strategic Value

In the landscape of medicinal chemistry, 4-Bromo-1-fluoro-2-(nitromethyl)benzene (CAS 1262859-92-6) is not merely a catalog reagent; it is a high-value "linchpin" intermediate. Its structural uniqueness lies in the nitromethyl side chain ortho to a fluorine atom. This specific geometry allows for the rapid construction of complex heterocyclic cores, most notably dihydro-2H-[1,4]oxazines, which are potent BACE-1 and BACE-2 inhibitors utilized in Alzheimer's and metabolic disease research.

Unlike simple nitrobenzenes, the nitromethyl group ($-CH_2NO_2$) functions as a masked nucleophile. Upon activation (e.g., with formaldehyde), it undergoes Henry-type reactions to form diols, which are subsequently cyclized. This guide details the rigorous synthesis, handling, and application of this compound, moving beyond basic recipes to process-level engineering.

Part 2: Chemical Identity & Physical Profile[1][2]

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Parameter	Specification
IUPAC Name	4-Bromo-1-fluoro-2-(nitromethyl)benzene
CAS Number	1262859-92-6
Molecular Formula	$C_7H_5BrFNO_2$
Molecular Weight	234.02 g/mol
Appearance	Yellow Oil (often solidifies upon high-vacuum drying)
Solubility	Soluble in TBME, DCM, EtOAc; Insoluble in water
Key Functional Groups	Aryl Bromide (Pd-coupling handle), Aryl Fluoride (metabolic stability), Nitromethyl (C-nucleophile)

Part 3: Synthesis & Manufacturing Protocols

The synthesis of CAS 1262859-92-6 relies on the Victor Meyer reaction, transforming a benzyl bromide into a nitro compound. This transformation is chemically subtle; the choice of reagent dictates whether you obtain the desired nitro compound (N-alkylation) or the unstable nitrite ester byproduct (O-alkylation).

Protocol A: The Silver Nitrite Route (Victor Meyer)

Rationale: Silver nitrite ($AgNO_2$) is preferred over alkali nitrites ($NaNO_2$) for benzyl halides because the silver cation assists in leaving-group departure while coordinating the nitrogen lone pair, significantly favoring the formation of the C-N bond over the C-O bond.

Reagents & Materials:

- Precursor: 4-Bromo-1-fluoro-2-(bromomethyl)benzene (1.0 equiv)
- Reagent: Silver Nitrite ($AgNO_2$) (1.2 – 1.5 equiv)
- Solvent: tert-Butyl methyl ether (TBME) or Diethyl Ether (Anhydrous)
- Catalyst: None required, but protection from light is critical.

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Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask wrapped in aluminum foil (to exclude light), suspend $AgNO_2$ (1.2 equiv) in anhydrous TBME (0.3 M concentration relative to substrate).
  - Expert Note: Silver salts are photosensitive. Degradation of $AgNO_2$ leads to radical side reactions and lower yields.
- Addition: Add 4-Bromo-1-fluoro-2-(bromomethyl)benzene dropwise at 0°C.
  - Mechanistic Insight: The reaction is exothermic. Controlling the temperature prevents the thermal decomposition of the nitromethyl product into aldehydes.
- Reaction: Allow the mixture to warm to room temperature and stir for 7 to 16 hours.
  - Monitoring: Monitor via TLC (Heptane/EtOAc 80:20). The starting bromide is less polar; the nitro product will appear as a distinct spot with lower R_f.
- Workup (Critical):
  - Filter the reaction mixture through a pad of Celite to remove the silver bromide (AgBr) precipitate.
  - Safety: The filter cake contains silver salts. Dispose of as heavy metal waste.
  - Wash the filtrate with brine, dry over $MgSO_4$, and concentrate under reduced pressure.
- Purification: The crude is typically a yellow oil. Purify via flash column chromatography using a gradient of Heptane/EtOAc (95:5 to 80:20).
  - Yield Expectation: 60–75%.

Protocol B: Process Troubleshooting (The O- vs N-Alkylation Problem)

If the yield is low, it is often due to the formation of the nitrite ester ($Ar-CH_2-O-N=O$).

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Observation	Diagnosis	Corrective Action
Product is unstable/gasses out	High Nitrite Ester content	The ester decomposes to alcohol + NO gas. Use fresh $AgNO_2$ stored in the dark.
Low Conversion	Steric hindrance or wet solvent	Ensure solvent is anhydrous. Water deactivates the silver surface.
Dark/Black Reaction	Silver Oxide formation	Reaction exposed to light. Wrap glassware in foil immediately.

Part 4: Applications in Drug Discovery (BACE Inhibition)

The primary utility of CAS 1262859-92-6 is its conversion into dihydro-2H-[1,4]oxazines. The nitromethyl group is the key to closing the oxazine ring.

The "Henry-Cyclization" Workflow

- Henry Reaction: The nitromethyl group reacts with formaldehyde (HCHO) and a base (Et_3N) to form a 2-nitro-1,3-diol.
- Reduction: The nitro group is reduced to an amine (Zn/HCl or H_2/Raney Ni).
- Cyclization: The amino-alcohol intermediate cyclizes (often with cyanogen bromide or similar reagents) to form the oxazine core.

Visualizing the Pathway

The following diagram illustrates the synthesis flow from the toluene precursor to the bioactive scaffold.

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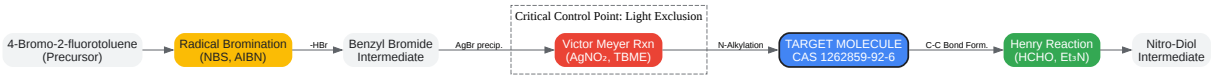

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Figure 1: Synthetic lineage of 4-Bromo-1-fluoro-2-(nitromethyl)benzene, highlighting the critical Victor Meyer step.

Part 5: Safety & Handling (E-E-A-T)

Energetic Profile

While nitromethyl compounds are generally stable, they possess a high oxygen balance.

- Hazard: Potential for rapid decomposition at elevated temperatures (>100°C).
- Protocol: Never distill this compound at atmospheric pressure. Use high vacuum (<1 mbar) and keep bath temperature below 50°C.

Silver Waste Management

- Hazard: Silver residues are toxic to aquatic life and can stain skin permanently (Argyria).
- Protocol: Collect all Celite cakes and aqueous washes in a dedicated "Heavy Metal - Silver" waste stream. Do not mix with standard organic waste.

Skin/Eye Contact

- Hazard: As an alkylating agent precursor (trace benzyl bromide) and nitro compound, it is a severe irritant.
- PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.

Part 6: References

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- Woltering, T. J., et al. (2012). BACE-2 Inhibitors for the Treatment of Metabolic Disorders. World Intellectual Property Organization. Patent WO2012095521A1.[1]
  - Source of the specific $AgNO_2$ synthesis protocol and physical characterization.
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Sources

- 1. WO2012095521A1 - Bace-2 inhibitors for the treatment of metabolic disorders - Google Patents [patents.google.com]
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